

Proper Disposal and Safe Handling of LH1307 (Brimonidine Tartrate)

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Compound of Interest

Compound Name: LH1307

Cat. No.: B608558

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For researchers, scientists, and drug development professionals, the proper disposal and handling of laboratory chemicals are paramount to ensuring a safe work environment and regulatory compliance. This document provides essential safety and logistical information for **LH1307**, identified as Brimonidine Tartrate, focusing on its operational and disposal plans.

Chemical Identification and Hazards

Brimonidine Tartrate is classified with the following hazards:

- Acute Toxicity, Oral, Category 3 (H301): Toxic if swallowed.[\[1\]](#)
- Skin Irritation, Category 2 (H315): Causes skin irritation.[\[1\]](#)
- Eye Irritation, Category 2 (H319): Causes serious eye irritation.[\[1\]](#)
- Skin Sensitization, Category 1 (H317): May cause an allergic skin reaction.[\[1\]](#)

Signal Word: Danger[\[1\]](#)

Quantitative Data Summary

Hazard Classification	GHS Code	Description
Acute Toxicity (Oral)	Category 3	Toxic if swallowed[1]
Skin Irritation	Category 2	Causes skin irritation[1]
Eye Irritation	Category 2	Causes serious eye irritation[1]
Skin Sensitization	Category 1	May cause an allergic skin reaction[1]

Experimental Protocols: Safe Handling and Disposal Procedures

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.[1]
- Eye/Face Protection: Wear eye/face protection.[1]
- Clothing: Take off contaminated clothing and wash it before reuse.[1]

Handling Procedures:

- Wash face, hands, and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Store in a dry, cool, and well-ventilated place.[1]
- Keep containers tightly closed and out of the reach of children.[1]

First Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting. Rinse mouth.[1]
- If on Skin: Wash off immediately with soap and plenty of water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice.[1]

- If in Eyes: If eye irritation persists, get medical advice/attention.[\[1\]](#)

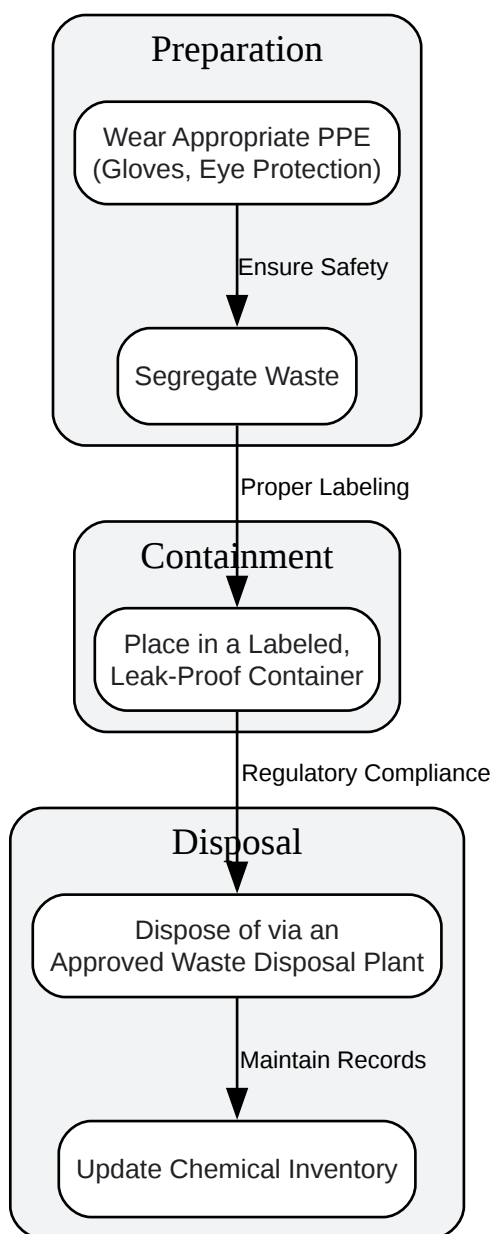
Spill and Leakage Procedures:

- Use personal protection equipment to avoid contact with skin, eyes, or clothing.[\[2\]](#)
- Ensure adequate ventilation.
- Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.
[\[2\]](#)

Disposal Procedures:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#)
- Do not flush into surface water or sanitary sewer systems.[\[3\]](#)[\[4\]](#)
- Empty containers should be triple-rinsed and disposed of appropriately.[\[4\]](#)

Disposal Workflow



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Caption: Workflow for the proper disposal of **LH1307** (Brimonidine Tartrate).

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